

# Direct Yellow 106 chemical structure and properties

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## Direct Yellow 106: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**Direct Yellow 106** is a stilbene-class disazo direct dye recognized for its application in the dyeing of cellulosic materials such as cotton, viscose, and paper. This technical guide provides an in-depth overview of its chemical structure, physicochemical properties, synthesis, and applications. Detailed methodologies for representative experimental procedures are included to facilitate further research and development.

#### **Chemical Structure and Identification**

**Direct Yellow 106** is a complex aromatic compound characterized by two naphthotriazole sulfonic acid moieties linked by a central stilbene-azo backbone. The presence of multiple sulfonic acid groups imparts water solubility, a key characteristic of direct dyes.

Table 1: Chemical Identification of Direct Yellow 106



Identifier	Value
C.I. Name	Direct Yellow 106
C.I. Number	40300[1]
CAS Number	12222-60-5[1][2]
Molecular Formula	C48H26N8Na6O18S6[1][2]
Molecular Weight	1333.10 g/mol [1][2]
IUPAC Name	hexasodium;2-[3-sulfonato-4-[(E)-2-[2-sulfonato-4-[(E)-2-[2-sulfonato-4-(5-sulfonatobenzo[e]benzotriazol-2-yl)phenyl]ethenyl]phenyl]diazenyl]phenyl]benzo[e]benzotriazole-5-sulfonate[2]
Synonyms	Direct Yellow ARLE, Direct Fast Yellow 3RLL, Saturn Yellow L3R[3]

## **Physicochemical and Spectroscopic Properties**

**Direct Yellow 106** is typically supplied as a reddish-yellow or orange-yellow powder.[1][4][5][6] Its high water solubility is a defining feature, though it can be sensitive to hard water.[6][7]

Table 2: Physicochemical Properties of Direct Yellow 106

Property	Value
Physical Appearance	Reddish-yellow to orange-yellow powder[1][4][5] [6]
Hue	Reddish Yellow[1]
Solubility	Soluble in water[1][8]
Light Fastness	6[1]
Washing Fastness	3-4[1]



Note: Fastness ratings are typically on a scale of 1 to 8 for light fastness and 1 to 5 for washing fastness, with higher numbers indicating better fastness.

### **Synthesis of Direct Yellow 106**

The synthesis of **Direct Yellow 106** is a multi-step process involving diazotization, azo coupling, and oxidation reactions. A general manufacturing method is described as the diazotization of 2-(2-sulfo-4-nitrostyryl)-5-aminobenzenesulfonic acid and its subsequent coupling with 4-aminonaphthalene-1-sulfonic acid.[4][5] This intermediate is then oxidized to form the triazole rings.[4][5] Finally, a reduction step, often using glucose and sodium hydroxide, yields the final azo dye.[4][5][6][7]

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